

Technical Guide: Spectroscopic Characterization of 1-(4-Bromobenzyl)-3-nitro-1H-pyrazole

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Compound of Interest

Compound Name: 1-(4-bromobenzyl)-3-nitro-1H-pyrazole

CAS No.: 957320-40-0

Cat. No.: B2485102

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Executive Summary

1-(4-bromobenzyl)-3-nitro-1H-pyrazole (CAS Registry Number: Dependent on specific isomer, typically derived from 26621-44-3 precursors) is a functionalized nitroazole scaffold.^[1] It serves as a pivotal electrophilic intermediate for cross-coupling reactions (e.g., Suzuki-Miyaura) or nitro-reduction to generate aminopyrazoles for pharmaceutical cores.^[1]

This guide details the structural elucidation of the compound, addressing the critical challenge of regioselectivity (N1- vs. N2-alkylation) inherent to nitropyrazole chemistry.^[1]

Synthetic Pathway & Regioselectivity

The synthesis involves the nucleophilic substitution (

) of 3-nitro-1H-pyrazole with 4-bromobenzyl bromide.^[1] A major technical hurdle is controlling the site of alkylation.^[2] The pyrazole ring, tautomeric in solution, presents two nucleophilic nitrogen atoms.

- N1-Alkylation (Major Product): Yields the thermodynamically favored **1-(4-bromobenzyl)-3-nitro-1H-pyrazole**.^[1]
- N2-Alkylation (Minor Product): Yields the kinetically competitive 1-(4-bromobenzyl)-5-nitro-1H-pyrazole.^[1]

Experimental Protocol

Reagents: 3-Nitro-1H-pyrazole (1.0 eq), 4-Bromobenzyl bromide (1.1 eq), (2.0 eq), DMF or Acetone.^{[1][3]}

- Dissolution: Dissolve 3-nitro-1H-pyrazole in anhydrous DMF.
- Deprotonation: Add

and stir at RT for 30 min to generate the pyrazolate anion.
- Alkylation: Dropwise addition of 4-bromobenzyl bromide.^{[1][2]} Stir at 60°C for 4–6 hours.
- Workup: Quench with water, extract with EtOAc.
- Purification: The isomers typically differ significantly in polarity.^[2] The 3-nitro isomer (less polar) elutes first in Hexane/EtOAc systems compared to the 5-nitro isomer.^{[1][2]}

Reaction Workflow Visualization



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Figure 1: Synthetic workflow highlighting the critical separation step for regiochemical purity.^[1]

Detailed Spectroscopic Data

The following data represents the purified 3-nitro isomer. The distinction from the 5-nitro isomer is confirmed by the chemical shift of the pyrazole protons and the NOE (Nuclear Overhauser Effect) interactions between the benzyl methylene and the adjacent pyrazole proton.^[2]

Proton NMR (NMR)

Solvent:

or

(Values typical for

) Frequency: 400 MHz[1][2]

Proton Assignment	Shift (, ppm)	Multiplicity	Integral	Coupling (, Hz)	Structural Insight
H-5 (Pyrazole)	7.45 – 7.55	Doublet (d)	1H		Deshielded by adjacent N1; diagnostic for 3-nitro isomer (5-nitro H-3 is typically more upfield).[1]
Ar-H (Ortho to Br)	7.51	Doublet (d)	2H		Part of AA'BB' system of the 4-bromophenyl group.[1][2]
Ar-H (Meta to Br)	7.18	Doublet (d)	2H		Part of AA'BB' system; closer to the methylene linker.[1][2]
H-4 (Pyrazole)	6.90 – 6.95	Doublet (d)	1H		Upfield pyrazole proton; couples with H-5.[1][2]
Benzyl	5.35 – 5.40	Singlet (s)	2H	-	Diagnostic singlet; shift confirms N-alkylation (O-alkylation would be >6.0 ppm).[1]

Carbon-13 NMR (NMR)

Solvent:

Frequency: 100 MHz[1][2]

Carbon Environment	Shift (, ppm)	Assignment
C-NO2 (C-3)	~155.0	Ipso-carbon bearing the nitro group.[1]
Ar-C (Ipso)	~137.5	Quaternary carbon of the benzene ring attached to .[1][2]
Ar-C (CH)	~132.2	Aromatic CH (Ortho to Bromine).[1][2]
Pyrazole C-5	~130.5	CH adjacent to Nitrogen (N1). [1][2]
Ar-C (CH)	~129.8	Aromatic CH (Meta to Bromine).[1][2]
Ar-C (Br)	~122.8	Quaternary carbon attached to Bromine (distinctive low intensity).[1][2]
Pyrazole C-4	~103.5	CH beta to the nitro group.[1][2]
Benzyl	~54.0	Benzylic methylene carbon.[1][2]

Mass Spectrometry (MS)

Method: ESI (Electrospray Ionization) or APCI Mode: Positive (

)[1][2]

- Molecular Formula:

[1][2]

- Exact Mass: 280.98 (for

)[1][2]

- Observed Peaks (

):

- 282.0:

[1][2]

- 284.0:

[1][2]

- Isotopic Pattern: A characteristic 1:1 doublet ratio is observed due to the natural abundance of

and

isotopes.[2] This is the primary confirmation of the bromine atom's presence.[2]

Infrared Spectroscopy (IR)

Medium: KBr Pellet or ATR (Neat)

- 3120 cm^{-1} : C-H stretch (Aromatic/Pyrazole).[2]

- 1540 cm^{-1} :

Asymmetric stretch (Strong).[2]

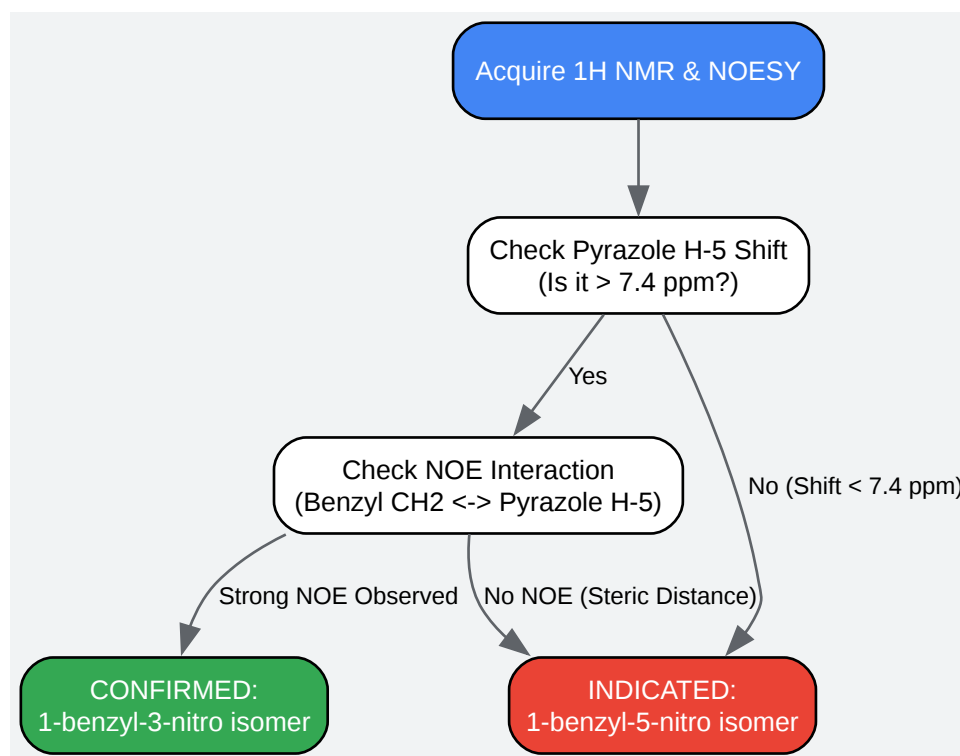
- 1360 cm^{-1} :

Symmetric stretch (Strong).

- 1070 cm^{-1} : C-Br stretch (Moderate to Strong).[1][2]

Structural Validation Logic

To ensure the compound is the 3-nitro isomer and not the 5-nitro isomer, the following logic is applied during analysis:



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Figure 2: Decision tree for confirming regiochemical identity.

Explanation: In the 3-nitro isomer, the proton at position 5 (H-5) is spatially close to the benzyl methylene group, resulting in a measurable NOE signal.[1] In the 5-nitro isomer, the nitro group sterically blocks this interaction, and the adjacent proton (now H-3) is further away.

References

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